

Personal protective equipment for handling 5-Hydroxybenzofuran-4-carbaldehyde

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Compound of Interest

Compound Name: 5-Hydroxybenzofuran-4-carbaldehyde

Cat. No.: B3354423

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Essential Safety and Handling Guide for 5-Hydroxybenzofuran-4-carbaldehyde

Disclaimer: A specific Safety Data Sheet (SDS) for **5-Hydroxybenzofuran-4-carbaldehyde** was not located. The following guidance is based on the safety data of structurally similar compounds, including 1-Benzofuran-5-carbaldehyde, 4-hydroxybenzofuran-5-carboxylate, and 6-Hydroxy-1-benzofuran-5-carbaldehyde. It is imperative to handle this compound with caution and to conduct a thorough risk assessment before use.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-Hydroxybenzofuran-4-carbaldehyde**. The procedural guidance herein is intended to answer specific operational questions regarding personal protective equipment (PPE), handling, and disposal.

Hazard Summary

Based on analogous compounds, **5-Hydroxybenzofuran-4-carbaldehyde** is anticipated to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} All personnel must be trained on the potential hazards and proper handling procedures before working with this chemical.

Personal Protective Equipment (PPE) Requirements

A comprehensive approach to personal protection is critical when handling **5-Hydroxybenzofuran-4-carbaldehyde**. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Standards
Eye and Face Protection	Wear tightly sealed safety goggles or a face shield. ^[1]	Conforming to EN 166 (EU) or NIOSH (US) approved eye protection.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn. For larger quantities or where splashing is likely, chemical-resistant coveralls are recommended.	Inspect gloves for integrity before each use.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with a particulate filter is recommended. In a well-ventilated area, such as a fume hood, respiratory protection may not be necessary for handling small quantities.	Follow OSHA's respirator regulations (29 CFR 1910.134).
Hand Protection	Wear appropriate protective gloves to prevent skin exposure. ^[3]	Observe permeability and breakthrough time instructions from the glove supplier. ^[1]

Safe Handling and Storage Protocol

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders or creating solutions.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[3]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare all necessary equipment and reagents in the designated work area.
- Weighing and Transfer: Handle as a solid in a fume hood to minimize dust inhalation. Use appropriate tools (e.g., spatula, weigh paper) to handle the compound. Avoid creating dust.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water. Decontaminate all work surfaces and equipment.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from strong oxidizing agents.[3]

Spill and Disposal Plan

Spill Response:

- Evacuation: For large spills, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal.[3] For liquid spills, use an inert absorbent material.

- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Personal Protection: Wear appropriate PPE, including respiratory protection, during spill cleanup.

Disposal:

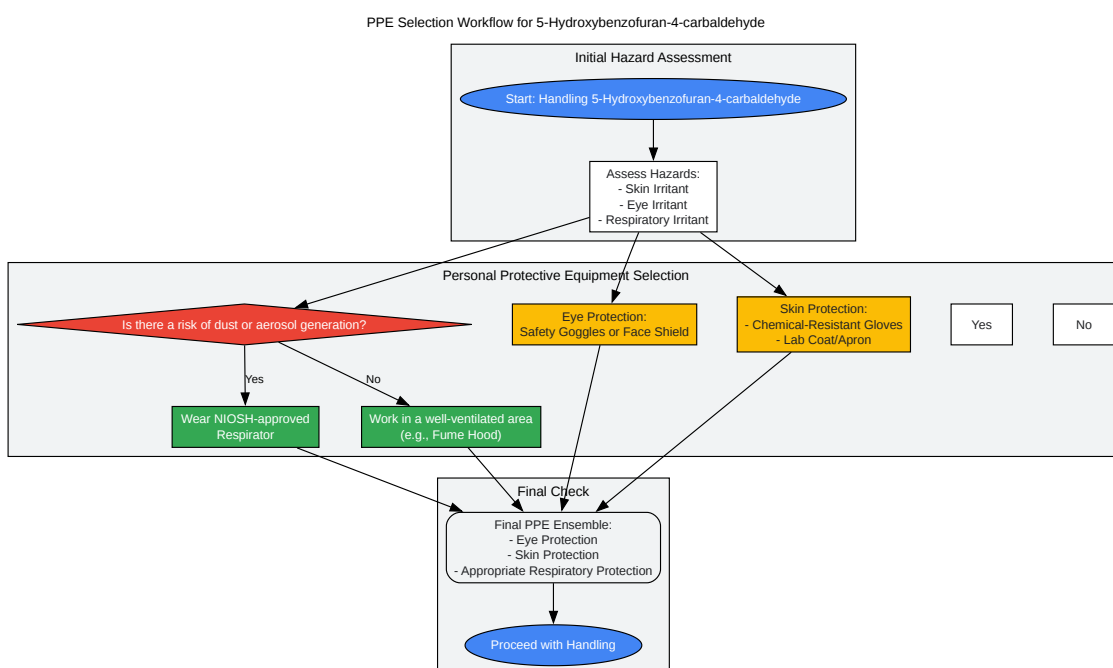
- Dispose of waste in accordance with local, state, and federal regulations.
- Chemical waste should be collected in a designated, labeled, and sealed container.
- Do not dispose of down the drain or in regular trash.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[3\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[\[3\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Visual Workflow for PPE Selection

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **5-Hydroxybenzofuran-4-carbaldehyde**.



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Caption: PPE selection workflow for handling **5-Hydroxybenzofuran-4-carbaldehyde**.

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